

# "synthesis and characterization of 9-Oxotridecanoic acid"

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## Compound of Interest

Compound Name: 9-Oxotridecanoic acid

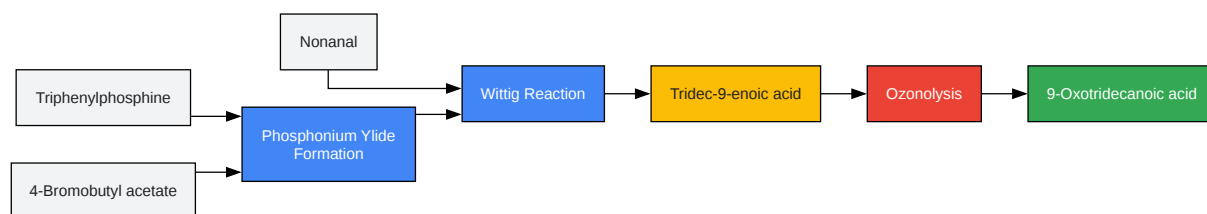
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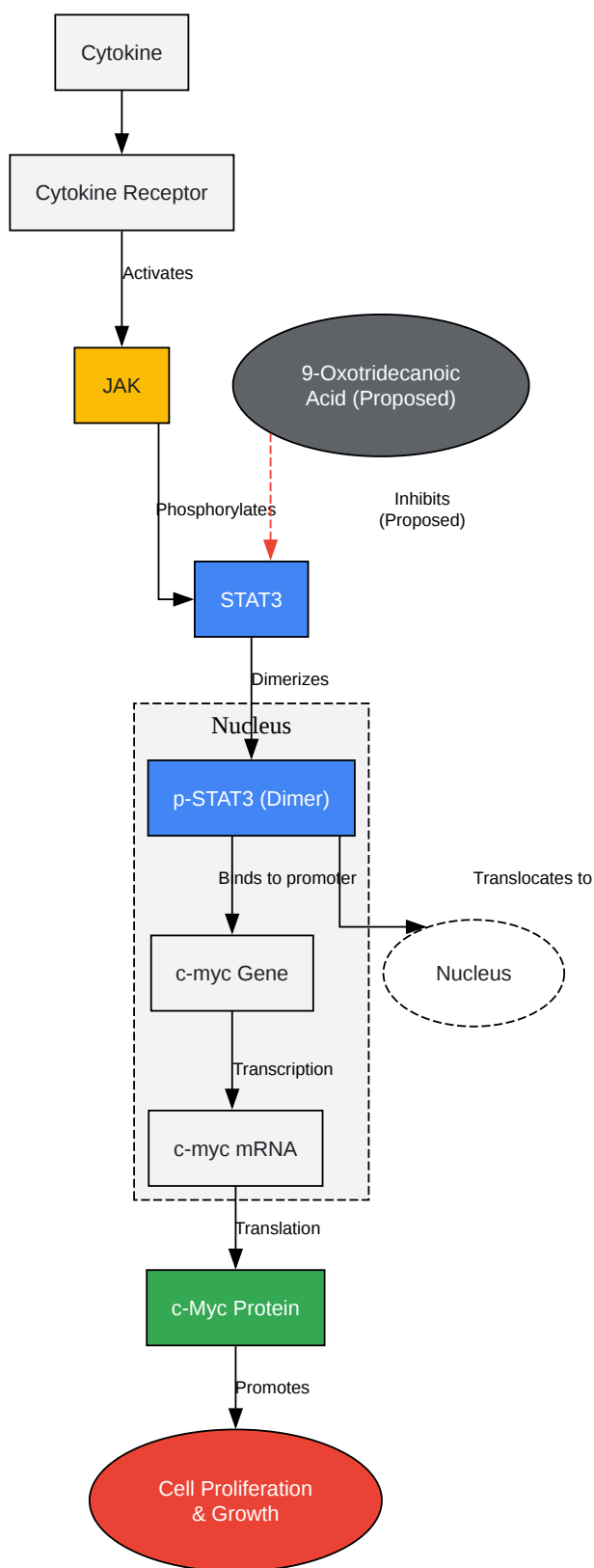
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## Proposed Synthesis of 9-Oxotridecanoic Acid

A two-step synthetic pathway is proposed for the synthesis of **9-Oxotridecanoic acid**. The first step involves the synthesis of the precursor, tridec-9-enoic acid, via a Wittig reaction. The second step is the oxidative cleavage of the double bond in tridec-9-enoic acid using ozonolysis to yield the desired **9-Oxotridecanoic acid**.

## Experimental Workflow





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